

Technical Whitepaper: Ethyl 5-Methylnipecotate – Structural Characterization and Synthetic Utility

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ethyl 5-methylpiperidine-3-carboxylate

Cat. No.: B8621555

[Get Quote](#)

Executive Summary

Ethyl 5-methylnipecotate is a specialized heterocyclic building block used in the synthesis of pharmaceutical agents, particularly those targeting the central nervous system (GABAergic systems). As a derivative of nipecotic acid (piperidine-3-carboxylic acid), it introduces a methyl substituent at the C5 position, creating a scaffold with two chiral centers. This structural modification influences the conformational flexibility and lipophilicity of the piperidine ring, critical factors in optimizing ligand-receptor binding affinity.

Critical Note on Nomenclature: Researchers must distinguish this compound from its regioisomer, Ethyl 1-methylnipecotate (N-methyl), which is far more common in commercial catalogs. This guide focuses strictly on the C5-substituted variant.

Chemical Identity & Structural Analysis[1]

Core Identification

Parameter	Details
IUPAC Name	Ethyl 5-methylpiperidine-3-carboxylate
Common Name	Ethyl 5-methylnipecotate
Molecular Formula	
Molecular Weight	171.24 g/mol
Precursor CAS	20826-02-2 (Ethyl 5-methylnicotinate - aromatic precursor)
Analog CAS	1044591-98-1 (Methyl ester analog reference)

Structural Connectivity

The molecule consists of a saturated piperidine ring with an ethyl ester group at position 3 and a methyl group at position 5.^[1] Unlike the N-methyl isomer, the nitrogen atom in ethyl 5-methylnipecotate is a secondary amine, remaining available for further functionalization (e.g., amide coupling, reductive amination).

Stereochemistry

The presence of substituents at C3 and C5 creates two chiral centers, resulting in two pairs of enantiomers (diastereomers):

- Cis-isomer: The ester and methyl groups are on the same side of the ring plane. (e.g., 3R,5S).
- Trans-isomer: The ester and methyl groups are on opposite sides. (e.g., 3R,5R).^{[2][1][3][4][5]}

Synthetic routes via catalytic hydrogenation typically favor the cis diastereomer due to the adsorption geometry of the pyridine precursor on the catalyst surface.

Physicochemical Properties^[2]

Property	Value (Predicted/Analog)	Note
Boiling Point	225–230 °C (760 mmHg)	Extrapolated from methyl ester
Density	~0.98 g/cm ³	Typical for sub. piperidines
pKa (Conj. Acid)	~10.5	Secondary amine basicity
LogP	~1.4	Increased lipophilicity vs nipecotate
Solubility	Soluble in EtOH, DCM, DMSO	Free base form

Synthetic Pathways

The synthesis of ethyl 5-methylnipecotate is most reliably achieved through the catalytic hydrogenation of its aromatic pyridine precursor. This ensures the correct positioning of the methyl group before ring saturation.

Protocol: Catalytic Hydrogenation of Ethyl 5-Methylnicotinate

Reagents:

- Substrate: Ethyl 5-methylnicotinate (CAS 20826-02-2).[\[3\]](#)[\[4\]](#)
- Catalyst: 5% Palladium on Carbon (Pd/C) or Platinum Oxide ().
- Solvent: Ethanol or Acetic Acid (to protonate the pyridine and facilitate reduction).
- Hydrogen Source:
gas (50–100 psi).

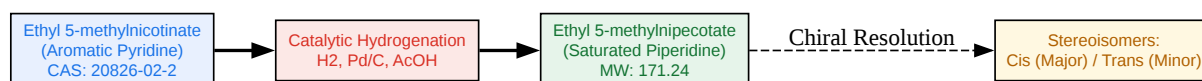
Step-by-Step Methodology:

- Preparation: Dissolve ethyl 5-methylnicotinate (1.0 eq) in glacial acetic acid (0.5 M concentration).

- **Catalyst Addition:** Carefully add 10 wt% of Pd/C catalyst under an inert nitrogen atmosphere.
- **Hydrogenation:** Pressurize the reaction vessel with hydrogen gas (4 atm / 60 psi) and stir vigorously at room temperature for 12–24 hours.
- **Monitoring:** Monitor reaction progress via LC-MS (Target mass: $[M+H]^+ = 172.13$).
- **Workup:** Filter the mixture through a Celite pad to remove the catalyst. Concentrate the filtrate under reduced pressure.
- **Neutralization:** Treat the residue with saturated

and extract with dichloromethane (DCM) to obtain the free amine.

Visualization of Synthesis Logic



[Click to download full resolution via product page](#)

Figure 1: Synthetic route transforming the aromatic pyridine precursor into the saturated nipecotate scaffold.

Applications in Drug Discovery

GABA Uptake Inhibition

Nipecotic acid is the pharmacophore for Tiagabine, a potent GABA reuptake inhibitor. The introduction of a 5-methyl group allows medicinal chemists to:

- **Probe the Binding Pocket:** Test the steric tolerance of the GABA transporter (GAT-1) protein.
- **Modulate Metabolism:** Methyl groups can block metabolic "soft spots" on the piperidine ring, potentially increasing the half-life of the drug candidate.

Peptidomimetics

Ethyl 5-methylnipecotate serves as a constrained amino acid scaffold. When hydrolyzed to the free acid, it can be incorporated into peptide chains to restrict conformational freedom, forcing the peptide backbone into specific secondary structures (e.g.,

-turns).

Safety & Handling

- Hazards: As a secondary amine and ester, the compound is classified as an Irritant (Xi). It causes skin irritation (H315) and serious eye irritation (H319).
- Storage: Store under an inert atmosphere (Argon/Nitrogen) at 2–8°C to prevent oxidation of the secondary amine or hydrolysis of the ester.
- Handling: Use only in a chemical fume hood. Avoid contact with strong oxidizing agents.

References

- PubChem Compound Summary.Ethyl 5-methylnicotinate (CAS 20826-02-2).[4] National Center for Biotechnology Information.
 - [\[Link\]](#)
- Sigma-Aldrich.
- ChemScene.
- NIST Chemistry WebBook.1-Methylpiperidine-3-carboxylic acid ethyl ester (Isomer Distinction).
 - [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 176523-95-8|Ethyl 3-methylpiperidine-3-carboxylate hydrochloride|BLD Pharm [bldpharm.com]
- 2. Ethyl 5-bromo-6-methylnicotinate | C₉H₁₀BrNO₂ | CID 58170478 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. methyl nicotinate suppliers USA [americanchemicalsuppliers.com]
- 4. 4-DINITROBENZYL BROMIDE 3013-38-5 4 2 | | Chaturya Biotech [chaturyabiotech.com]
- 5. tert-butyl trans-3-amino-5-methylpiperidine-1-carboxylate 97% | AChemBlock [achemblock.com]
- To cite this document: BenchChem. [Technical Whitepaper: Ethyl 5-Methylnipecotate – Structural Characterization and Synthetic Utility]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8621555/docs#technical-whitepaper-ethyl-5-methylnipecotate-structural-characterization-and-synthetic-utility]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check